

Technical Guide: 3,5-Dichloro-3'-iodobenzophenone

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Compound of Interest

Compound Name: 3,5-Dichloro-3'-iodobenzophenone

Cat. No.: B1359011

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the physicochemical properties and a proposed synthetic pathway for **3,5-Dichloro-3'-iodobenzophenone**, a halogenated aromatic ketone. Due to the limited availability of published experimental data for this specific compound, this document synthesizes predicted properties and outlines a plausible experimental approach based on established chemical principles.

Core Compound Data

3,5-Dichloro-3'-iodobenzophenone is a benzophenone derivative characterized by the presence of two chlorine atoms on one phenyl ring and an iodine atom on the other. Its chemical structure and key identifiers are summarized below.

Molecular Structure: C13H7Cl2IO Molecular Weight: 377.00 g/mol [1] CAS Number: 951891-59-1[1]

Physicochemical Properties

Currently, experimentally determined data for **3,5-Dichloro-3'-iodobenzophenone** is not extensively available in the public domain. The following table summarizes predicted physicochemical properties.

Property	Value	Source
Molecular Formula	C ₁₃ H ₇ Cl ₂ IO	ChemicalBook[1]
Molecular Weight	377.00	ChemicalBook[1]
Boiling Point	451.8 ± 45.0 °C	Predicted[1]
Density	1.765 ± 0.06 g/cm ³	Predicted[1]

Proposed Synthesis Protocol: Friedel-Crafts Acylation

A logical and well-established method for the synthesis of benzophenones is the Friedel-Crafts acylation.[2][3][4] This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring with an acyl halide or anhydride using a strong Lewis acid catalyst. For **3,5-Dichloro-3'-iodobenzophenone**, a feasible approach would be the reaction of iodobenzene with 3,5-dichlorobenzoyl chloride.

Reaction: Iodobenzene + 3,5-Dichlorobenzoyl Chloride → **3,5-Dichloro-3'-iodobenzophenone**

Detailed Methodology:

- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add a suitable anhydrous solvent (e.g., dichloromethane or 1,2-dichloroethane).
- **Catalyst Addition:** Under a nitrogen atmosphere, carefully add anhydrous aluminum chloride (AlCl₃) (1.1 equivalents) to the solvent. The suspension should be stirred and cooled in an ice bath.
- **Reagent Addition:** Slowly add 3,5-dichlorobenzoyl chloride (1.0 equivalent) to the cooled suspension. After the addition is complete, add iodobenzene (1.2 equivalents) dropwise.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and then heat to reflux. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- **Workup:** Upon completion, cool the reaction mixture in an ice bath and slowly quench by the addition of crushed ice, followed by dilute hydrochloric acid (2M HCl) to dissolve the aluminum salts.
- **Extraction:** Separate the organic layer. Extract the aqueous layer with the reaction solvent (e.g., dichloromethane). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield the pure **3,5-Dichloro-3'-iodobenzophenone**.

Characterization: The final product should be characterized to confirm its identity and purity using standard analytical techniques such as:

- **NMR Spectroscopy (^1H and ^{13}C):** To confirm the chemical structure and connectivity of atoms.
- **Mass Spectrometry (MS):** To confirm the molecular weight and fragmentation pattern.
- **Infrared (IR) Spectroscopy:** To identify the characteristic carbonyl ($\text{C}=\text{O}$) stretching frequency of the ketone.
- **Melting Point Analysis:** To assess the purity of the compound.



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Proposed workflow for the synthesis of **3,5-Dichloro-3'-iodobenzophenone**.

Biological Activity and Signaling Pathways

A thorough search of scientific literature and biological databases did not yield any specific studies on the biological activity or associated signaling pathways for **3,5-Dichloro-3'-iodobenzophenone**.

iodobenzophenone. While some related halogenated compounds have demonstrated antimicrobial properties, no such data is currently available for the title compound.[5][6][7] Researchers investigating this molecule will be exploring novel scientific territory.

Summary

3,5-Dichloro-3'-iodobenzophenone is a chemical compound with a molecular weight of 377.00 g/mol . While its experimental characterization and biological functions are not documented, its synthesis can be readily approached via established organic chemistry methodologies such as the Friedel-Crafts acylation. The protocols and data presented in this guide are intended to serve as a foundational resource for researchers interested in the synthesis and potential applications of this and related halogenated benzophenones.

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